

A Comparative Guide to Yessotoxin Certified Reference Materials for Analytical Standards

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Compound of Interest

Compound Name: **Yessotoxin**

Cat. No.: **B039289**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of commercially available **Yessotoxin** (YTX) Certified Reference Materials (CRMs). Ensuring the accuracy and reliability of analytical measurements for marine biotoxins like **Yessotoxin** is critical for regulatory compliance, food safety, and toxicological research. This document offers an objective overview of available standards, their specifications, and supporting experimental data to aid in the selection of the most suitable CRM for your analytical needs.

Comparison of Yessotoxin Certified Reference Materials

Accurate quantification of **Yessotoxin** relies on high-quality, certified reference materials. Several reputable suppliers offer YTX standards, each with its own specifications. The following table summarizes the key characteristics of **Yessotoxin** CRMs from prominent producers.

Supplier/Product Code	Concentration	Purity	Format	Comments
Cifga (CRM-00-YTX)	(8.42 ± 0.52) µg/g ^{[1][2]}	≥97% ^{[1][2]}	Liquid in methanol, 0.5 mL amber glass vial ^{[1][2]}	ISO 17034 accredited producer. ^{[1][2]}
National Research Council Canada (NRC-CNRC) (CRM-YTX-d)	4.3 µmol/L	Not specified in provided search results	Solution of YTX in methanol, 0.5 mL ^{[3][4]}	A well-established provider of marine toxin CRMs.
Novakits (NRC-CRM-YTX)	Not specified in provided search results	Not specified in provided search results	Not specified in provided search results	Distributes CRMs from NRC.

Experimental Protocols: Yessotoxin Analysis by LC-MS/MS

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the preferred method for the sensitive and specific detection and quantification of **Yessotoxins**.^[5] The use of certified reference materials is essential for the calibration of the analytical system.

Sample Preparation (Shellfish Tissue):

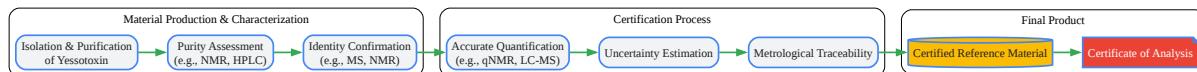
- Homogenize shellfish tissue.
- Extract toxins with a suitable solvent, typically methanol.
- Filter the extract to remove particulate matter.
- For the determination of total **Yessotoxins**, an alkaline hydrolysis step may be performed on a fraction of the extract.

LC-MS/MS System and Conditions:

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column is commonly used.
 - Mobile Phase: A gradient elution with a mobile phase consisting of water and methanol, both containing ammonium acetate and acetic acid, is often employed.
 - Flow Rate: Typical flow rates are in the range of 0.2-0.4 mL/min.
- Mass Spectrometry (MS/MS):
 - Ionization: Electrospray ionization (ESI) in negative ion mode is used.
 - Precursor Ion: For **Yessotoxin**, the precursor ion is typically the doubly deprotonated molecule $[M-2H]^{2-}$.^[6]
 - Source Parameters:
 - Capillary Voltage: ~2 kV^[6]
 - Solvation Temperature: ~450 °C^[6]
 - Solvation Gas Flow: ~850 L/h^[6]
 - Cone Gas Flow: ~150 L/h^[6]
 - Quantification: Quantification is achieved using the external standards method with certified reference solutions of **Yessotoxin**.^[6]

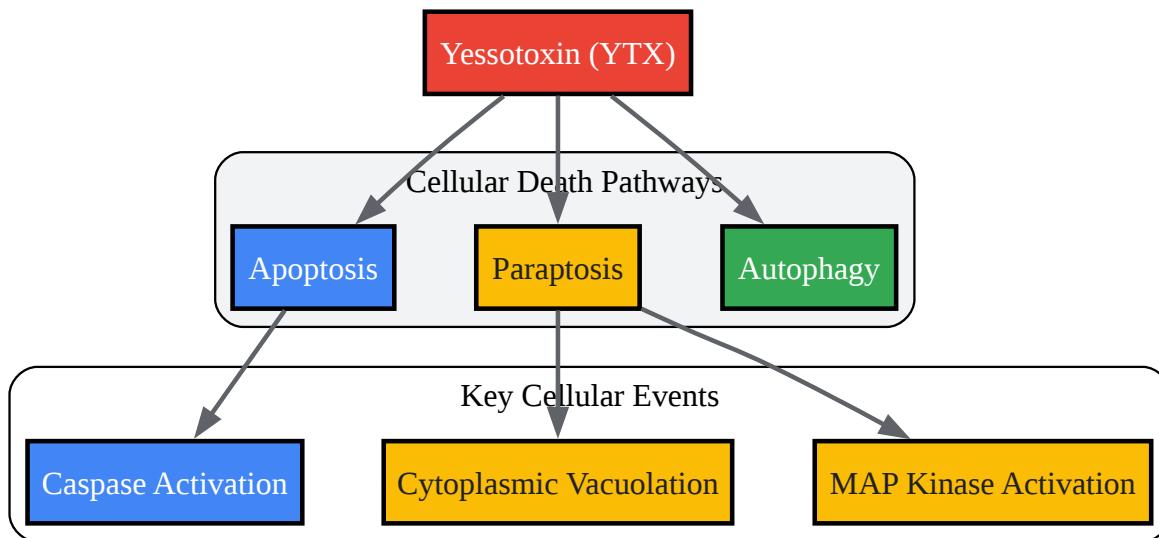
Visualizing Key Processes

To further elucidate the context of **Yessotoxin** analysis and its biological impact, the following diagrams illustrate the CRM certification workflow and a simplified signaling pathway affected by **Yessotoxin**.



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Yessotoxin CRM Certification Workflow



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Simplified Yessotoxin Signaling Pathways

Disclaimer: The information provided in this guide is based on publicly available data and is intended for informational purposes only. For the most accurate and up-to-date specifications, please refer to the certificates of analysis and product documentation provided by the respective suppliers.

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